

Acetaldehyde as a Primary Metabolite of Metaldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name: Metaldehyde

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Abstract

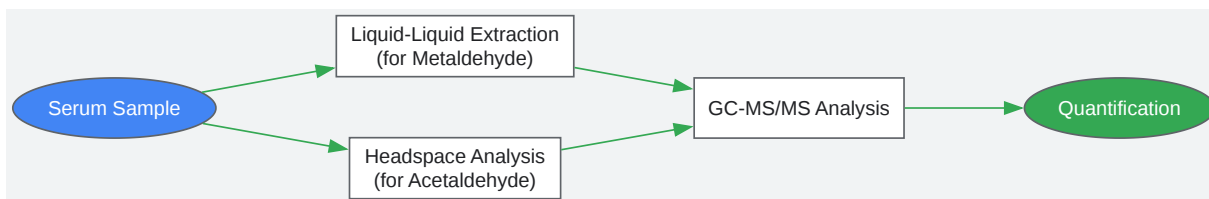
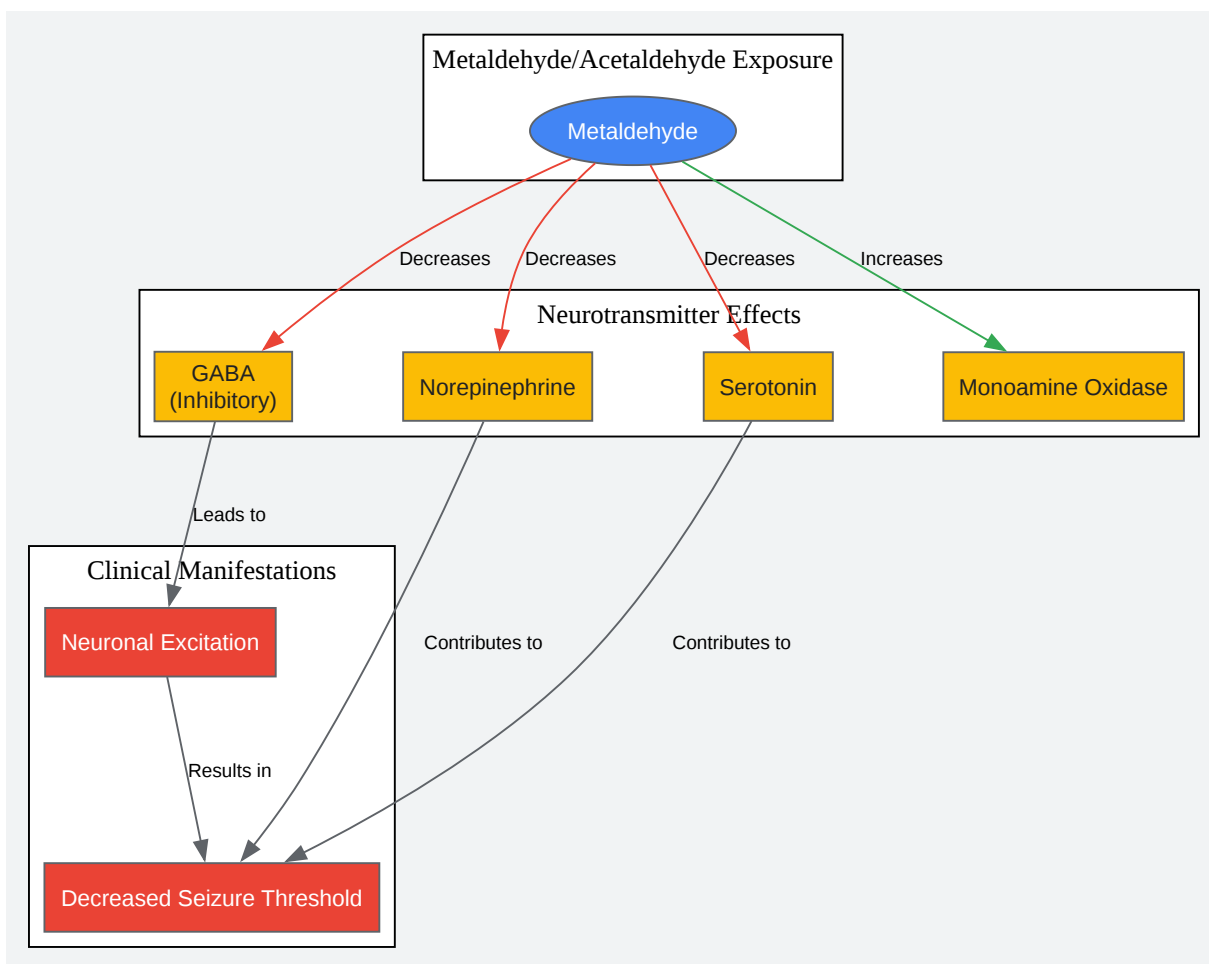
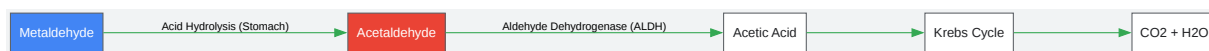
Metaldehyde, a cyclic tetramer of acetaldehyde, is a widely used molluscicide. Its toxicity in non-target species, including mammals, is a significant concern. Upon ingestion, **metaldehyde** undergoes acid-catalyzed hydrolysis in the stomach, releasing its monomeric form, acetaldehyde. Acetaldehyde is a highly reactive and toxic compound that is considered the primary metabolite responsible for the clinical signs of **metaldehyde** poisoning. This technical guide provides a comprehensive overview of the metabolic conversion of **metaldehyde** to acetaldehyde, its subsequent metabolic fate, and its toxicological implications. This document summarizes key quantitative data, details relevant experimental protocols, and provides visual representations of the associated metabolic and signaling pathways to support further research and development in this area.

Introduction

Metaldehyde is a pesticide used globally to control slugs and snails in agriculture and horticulture.[1] While effective, its use poses a risk of accidental or intentional poisoning in domestic animals and humans.[2] The toxicity of **metaldehyde** is largely attributed to its primary metabolite, acetaldehyde.[3][4] Understanding the conversion of **metaldehyde** to acetaldehyde and the subsequent toxicological effects is crucial for developing effective diagnostic and therapeutic strategies.

Metabolic Pathway of Metaldehyde

The primary metabolic pathway of **metaldehyde** begins with its hydrolysis to acetaldehyde in the acidic environment of the stomach.^[5] This is a non-enzymatic process. Acetaldehyde is then absorbed into the bloodstream and distributed throughout the body, including the central nervous system, where it exerts its primary toxic effects. Subsequently, acetaldehyde is metabolized, primarily in the liver, by the enzyme aldehyde dehydrogenase (ALDH) to acetic acid. Acetic acid then enters the Krebs cycle and is ultimately broken down into carbon dioxide and water.



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